

Essential Safety and Logistical Guidance for Handling Di(2-ethylhexyl) azelate-d14

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Di(2-ethylhexyl) azelate-d14

Cat. No.: B12399876

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This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Di(2-ethylhexyl) azelate-d14**. The following procedural guidance is based on the safety data sheet for Di(2-ethylhexyl) azelate, as a specific SDS for the deuterated form was not available. Deuteration is not expected to alter the fundamental chemical hazards of the compound.

Chemical Information:

- Name: **Di(2-ethylhexyl) azelate-d14**
- Synonyms: Dioctyl azelate-d14, DOZ-d14
- CAS Number: Not available for the deuterated form. The non-deuterated form is CAS 103-24-2.

Hazard Assessment:

Di(2-ethylhexyl) azelate is not classified as a hazardous substance or mixture. However, it is recommended to handle it with standard laboratory precautions.

Personal Protective Equipment (PPE)

Appropriate personal protective equipment should be worn to minimize exposure and ensure personal safety during handling.

PPE Category	Specification
Eye Protection	Chemical safety goggles or glasses with side shields.
Hand Protection	Chemically resistant gloves (e.g., Nitrile, Neoprene). Gloves must be inspected prior to use. ^[1]
Body Protection	A standard laboratory coat. ^[1]
Respiratory Protection	Not generally required. If handling generates dust, a NIOSH-approved dust respirator should be used. ^[1]

Operational Plan: Handling and Storage

Proper handling and storage are essential to maintain the integrity of the compound and the safety of the laboratory environment.

Handling:

- **Ventilation:** Ensure adequate ventilation in the handling area. A fume hood may be used as an additional precaution.
- **Avoid Contact:** Prevent contact with skin and eyes by wearing the appropriate PPE.
- **Aerosol Generation:** Avoid creating dust or aerosols during handling.
- **Hygiene:** Practice good laboratory hygiene. Wash hands thoroughly after handling.

Storage:

- **Container:** Keep the container tightly closed.
- **Conditions:** Store in a cool, dry, and well-ventilated place.

Disposal Plan

Dispose of **Di(2-ethylhexyl) azelate-d14** and any contaminated materials in accordance with all applicable local, state, and federal regulations.

Waste Disposal:

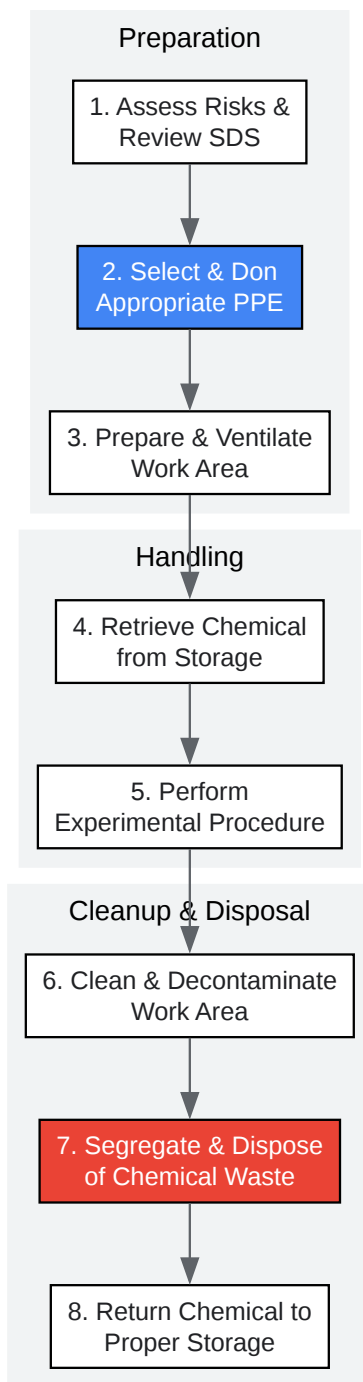
- **Unused Product:** Dispose of as an unused chemical product. It is recommended to entrust disposal to a licensed waste disposal company.^[2]
- **Contaminated Packaging:** Dispose of as unused product.^[1] Before disposal, remove contents completely.^[2]
- **Contaminated Materials:** Any materials used for cleanup (e.g., absorbent pads, gloves) should be placed in a sealed, properly labeled container and disposed of as chemical waste.

Spill Response:

- **Evacuate:** Clear the immediate area of all personnel.
- **Ventilate:** Ensure the area is well-ventilated.
- **Contain:** For small spills, use an inert absorbent material (e.g., sand, earth) to contain the spill.
- **Collect:** Carefully sweep or scoop up the absorbed material and place it into a designated, labeled waste container for disposal.
- **Clean:** Clean the spill area thoroughly with soap and water.

Experimental Workflow and Safety Protocol

Workflow for Handling Di(2-ethylhexyl) azelate-d14

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References

- 1. ukisotope.com [ukisotope.com]
- 2. researchgate.net [researchgate.net]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com